

An In-depth Technical Guide to the Safe Handling of Allyl Cyanoacetate

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Compound of Interest

Compound Name: Allyl cyanoacetate

Cat. No.: B084378

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data and handling precautions for **allyl cyanoacetate** (CAS RN: 13361-32-5), a versatile intermediate in organic synthesis. The information is compiled from various safety data sheets (SDS) to ensure a thorough understanding of its properties and associated hazards. Adherence to these guidelines is crucial for maintaining a safe laboratory environment.

Chemical and Physical Properties

Allyl cyanoacetate, also known as cyanoacetic acid allyl ester, is a combustible liquid that is toxic if swallowed.^{[1][2]} It is recognized for its role as a building block in the synthesis of more complex molecules, including heterocycles and pharmaceutical intermediates.^{[2][3]}

Property	Value
Molecular Formula	C ₆ H ₇ NO ₂
Molecular Weight	125.13 g/mol [1][2]
Appearance	Colorless to light orange/yellow liquid[4]
Density	1.065 g/mL at 25°C[4][5]
Boiling Point	110°C at 20 mmHg[4]
Melting Point	-40.0°C[4]
Flash Point	>230°F (>110°C)[4]
Vapor Pressure	0.05 hPa[4]
Refractive Index	n _{20/D} 1.443[4]

Hazard Identification and Toxicity

Allyl cyanoacetate is classified as acutely toxic if swallowed and causes skin and serious eye irritation.[1] It is harmful in contact with skin and by inhalation.[4]

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	GHS06 (Skull and Crossbones)	Danger	H301: Toxic if swallowed[2][5]
Acute Toxicity, Dermal	GHS07 (Exclamation Mark)	Warning	H312: Harmful in contact with skin[2]
Skin Corrosion/Irritation	GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation[6]
Serious Eye Damage/Irritation	GHS07 (Exclamation Mark)	Warning	H319: Causes serious eye irritation

Toxicity Data:

Test	Species	Route	Value
LD50 (Lethal Dose, 50%)	Rabbit	Oral	160 mg/kg[4]

Experimental Protocols for Safe Handling

Given the hazards associated with **allyl cyanoacetate**, strict adherence to the following protocols is mandatory.

Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: All work with **allyl cyanoacetate** must be conducted in a well-ventilated area, preferably within a chemical fume hood.[1] Local exhaust ventilation should be used to control the generation of vapors or mists.[1]
- Eye Protection: Chemical safety goggles are required.[1] A face shield should be worn if there is a risk of splashing.[1]
- Hand Protection: Impervious gloves must be worn.[1] Gloves should be inspected before use and disposed of properly after handling the chemical.[7]
- Skin and Body Protection: Wear impervious protective clothing and boots as the situation requires to prevent skin contact.[1] A safety shower and eye wash station must be readily available.[1]
- Respiratory Protection: If ventilation is inadequate, a NIOSH-approved respirator with an appropriate filter (e.g., type ABEK) should be used.[5]

General Handling Procedures

- Avoid contact with skin, eyes, and clothing.[1]
- Do not breathe vapors or mists.[8]
- Wash hands and face thoroughly after handling.[1]

- Do not eat, drink, or smoke in the laboratory area where **allyl cyanoacetate** is handled.[\[1\]](#)
- Use a closed system whenever possible to minimize exposure.[\[1\]](#)
- Keep containers tightly closed when not in use.[\[1\]](#)

Storage

- Store in a cool, dark, and well-ventilated place.[\[1\]](#)
- Store locked up, accessible only to authorized personnel.[\[1\]](#)
- Keep away from incompatible materials such as strong oxidizing agents, strong bases, alcohols, and amines.[\[9\]](#)

Emergency Procedures

Immediate and appropriate response to an exposure or spill is critical.

First-Aid Measures

- Ingestion: If swallowed, immediately call a POISON CENTER or doctor.[\[1\]](#) Rinse mouth. Do NOT induce vomiting.[\[6\]](#)
- Inhalation: Move the victim to fresh air and keep at rest in a position comfortable for breathing.[\[1\]](#) If breathing is difficult or has stopped, provide artificial respiration.[\[10\]](#) Seek medical attention.[\[1\]](#)
- Skin Contact: Remove contaminated clothing immediately.[\[1\]](#) Wash the affected area with plenty of soap and water.[\[1\]](#) If skin irritation occurs, get medical advice.[\[1\]](#)
- Eye Contact: Rinse cautiously with water for several minutes.[\[1\]](#) Remove contact lenses if present and easy to do. Continue rinsing.[\[1\]](#) If eye irritation persists, seek medical attention.[\[1\]](#)

Accidental Release Measures

- Personal Precautions: Evacuate personnel from the area.[\[8\]](#) Wear appropriate personal protective equipment (PPE) as described in section 3.1.[\[1\]](#) Ensure adequate ventilation.[\[1\]](#)

- Environmental Precautions: Prevent the product from entering drains, sewers, or waterways.
[1][8]
- Containment and Cleaning: Absorb the spill with an inert material such as sand, earth, or sawdust.[1] Collect the absorbed material into a suitable, closed container for disposal.[7]

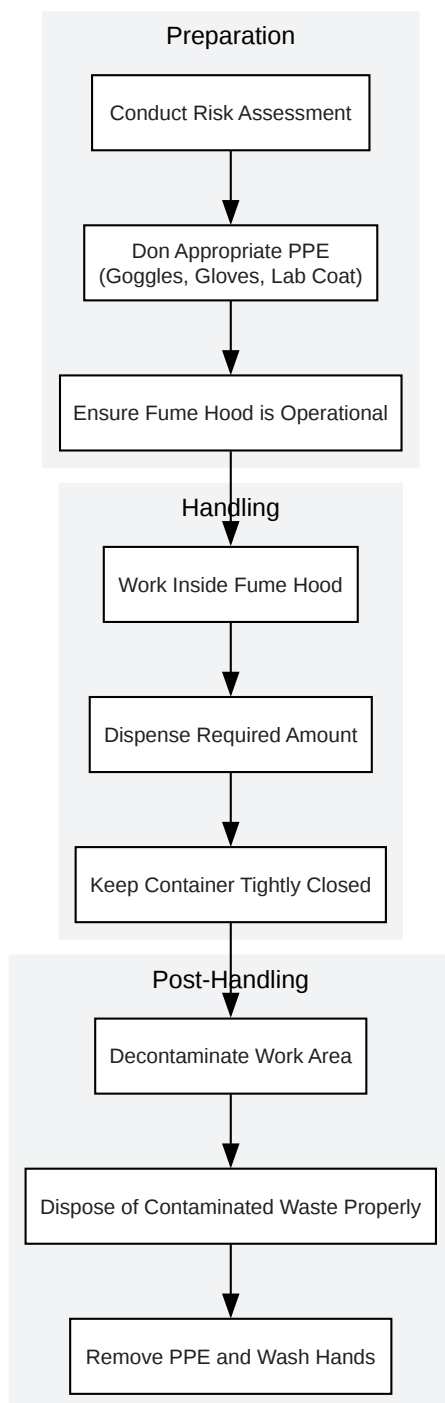
Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, foam, water spray, or carbon dioxide.[1]
- Specific Hazards: Closed containers may explode when heated.[1] Hazardous combustion products include carbon oxides and nitrogen oxides.[1]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[1]

Visualized Workflows and Logical Relationships

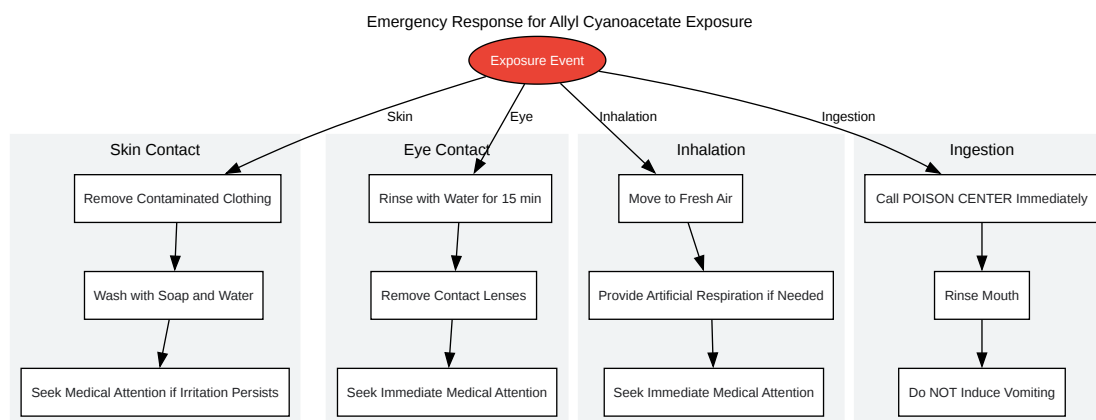
The following diagrams illustrate the logical flow for safe handling and emergency response.

Safe Handling Workflow for Allyl Cyanoacetate



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Caption: A logical workflow for the safe handling of **allyl cyanoacetate** in a laboratory setting.



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Caption: A decision-making flowchart for first-aid response to **allyl cyanoacetate** exposure.

Disposal Considerations

Waste material must be disposed of in accordance with federal, state, and local regulations.^[1] It is recommended to use a licensed professional waste disposal service. Uncleaned containers should be treated as hazardous waste.^[8] One disposal method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.^[1]

Conclusion

Allyl cyanoacetate is a valuable chemical reagent with significant hazards. A thorough understanding of its properties and strict adherence to safety protocols are paramount for professionals in research and drug development. By implementing the engineering controls, personal protective equipment, and handling procedures outlined in this guide, researchers can mitigate the risks associated with its use.

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